

Performance of Dodecyl Diphenyl Phosphate in Diverse Polymer Systems: A Comparative Guide

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Compound of Interest

Compound Name: *Phosphoric acid, dodecyl diphenyl ester*

CAS No.: 27460-02-2

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the performance of dodecyl diphenyl phosphate (DDPP), a halogen-free organophosphate flame retardant and plasticizer, across various polymer types. Due to the limited direct comparative data for dodecyl diphenyl phosphate, this guide leverages experimental findings for structurally similar aryl phosphates, such as cresyl diphenyl phosphate (DPK), to provide insights into the expected performance of DDPP. The information herein is intended to guide material selection and formulation development in applications where flame retardancy and plasticization are critical.

Executive Summary

Dodecyl diphenyl phosphate is an effective flame retardant that primarily acts in the condensed phase by promoting char formation. This char layer acts as a barrier, insulating the underlying polymer from heat and preventing the release of flammable volatiles. In flexible polymer systems, DDPP also functions as a plasticizer, enhancing flexibility and processing characteristics. Its performance, however, is highly dependent on the polymer matrix in which it

is incorporated. This guide explores its effects on key polymers, including polyvinyl chloride (PVC), polyethylene (PE), polypropylene (PP), and thermoplastic polyurethane (TPU).

Performance Comparison of Aryl Phosphates in Various Polymers

The following tables summarize the performance of aryl phosphate flame retardants, such as DPK (a proxy for DDPP), in different polymer matrices. These tables provide a comparative overview of their effects on flammability, mechanical, and thermal properties.

Table 1: Flammability Properties

Polymer	Flame Retardant System	LOI (%)	UL-94 Rating	Peak Heat Release Rate (kW/m ²)	Time to Ignition (s)
Flexible PVC	Unfilled	~25	V-2	~250	~30
Flexible PVC	With DPK	>30	V-0	~150 ^[1]	>40 ^[1]
Polyethylene (LDPE)	Unfilled	~18	Not Rated	~1300	~60
Polyethylene (LDPE)	With Aryl Phosphate (conceptual)	Increased	V-0 achievable	Significantly Reduced	Increased
Polypropylene	Unfilled	~18	Not Rated	~1700	~50
Polypropylene	With Aryl Phosphate (conceptual)	Increased	V-0 achievable	Significantly Reduced	Increased
Thermoplastic Polyurethane	Unfilled	~20	Not Rated	~1000	~40
Thermoplastic Polyurethane	With Aryl Phosphate (conceptual)	>25	V-0 achievable	Significantly Reduced	Increased

Table 2: Mechanical Properties

Polymer	Flame Retardant System	Tensile Strength (MPa)	Elongation at Break (%)	Flexural Modulus (GPa)
Flexible PVC	Unfilled	15 - 25	200 - 400	N/A
Flexible PVC	With DPK	15 - 25	200 - 400	N/A
Polyethylene (LDPE)	Unfilled	8 - 30	100 - 650	0.2 - 0.4
Polyethylene (LDPE)	With Aryl Phosphate (conceptual)	Slightly Decreased	Slightly Decreased	Slightly Increased
Polypropylene	Unfilled	30 - 40	100 - 600	1.0 - 1.5
Polypropylene	With Aryl Phosphate (conceptual)	Slightly Decreased	Slightly Decreased	Slightly Increased
Thermoplastic Polyurethane	Unfilled	30 - 60	300 - 700	0.05 - 0.3
Thermoplastic Polyurethane	With Aryl Phosphate (conceptual)	Maintained or Slightly Decreased	Maintained or Slightly Decreased	Slightly Increased

Table 3: Thermal Properties

Polymer	Flame Retardant System	Decomposition Temperature (°C)	Char Yield at 600°C (%)
Flexible PVC	Unfilled	~250	~10
Flexible PVC	With DPK	~270	>20[1]
Polyethylene (LDPE)	Unfilled	~450	<1
Polyethylene (LDPE)	With Aryl Phosphate (conceptual)	Slightly Decreased	Increased
Polypropylene	Unfilled	~450	<1
Polypropylene	With Aryl Phosphate (conceptual)	Slightly Decreased	Increased
Thermoplastic Polyurethane	Unfilled	~350	~5
Thermoplastic Polyurethane	With Aryl Phosphate (conceptual)	Slightly Decreased	Increased

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to ensure reproducibility and facilitate further research.

Synthesis of Dodecyl Diphenyl Phosphate (Conceptual)

A general procedure for the synthesis of dodecyl diphenyl phosphate involves the transesterification of a phosphate donor with dodecanol.

- **Reactants:** Diphenyl phosphate and dodecanol. A catalyst, such as a Lewis acid or a base, may be used.
- **Reaction Setup:** The reactants are charged into a reaction vessel equipped with a stirrer, a condenser, and a system for removing the phenol byproduct (e.g., vacuum distillation).
- **Reaction Conditions:** The mixture is heated to a temperature typically in the range of 150-220°C. The reaction is driven to completion by the continuous removal of phenol.

- **Purification:** The crude product is then purified, for example, by vacuum distillation or washing with an aqueous base to remove any remaining acidic impurities, followed by drying.

Flammability Testing

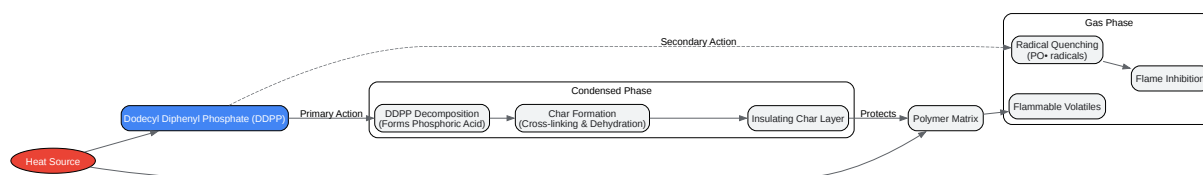
- **Limiting Oxygen Index (LOI) - ASTM D2863:** A specimen is placed vertically in a glass chimney and ignited from the top. The concentration of oxygen in a flowing oxygen/nitrogen mixture is varied until the minimum concentration that just supports flaming combustion is determined.
- **UL-94 Vertical Burn Test:** A rectangular bar specimen is held vertically and ignited at the bottom for 10 seconds. The flame is removed, and the afterflame time is recorded. The flame is reapplied for another 10 seconds, and the afterflame and afterglow times are recorded. Dripping and ignition of a cotton pad below the specimen are also noted to classify the material (V-0, V-1, or V-2).
- **Cone Calorimetry - ASTM E1354:** A 100 mm x 100 mm specimen is exposed to a constant heat flux from a conical radiator. The sample is ignited, and parameters such as heat release rate, time to ignition, mass loss rate, and smoke production are continuously measured.

Mechanical Testing

- **Tensile Testing - ASTM D638:** A dumbbell-shaped specimen is pulled at a constant rate of extension until it fractures. The tensile strength, elongation at break, and tensile modulus are determined from the stress-strain curve.
- **Flexural Testing - ASTM D790:** A rectangular bar specimen is supported at its ends and a load is applied to the center (3-point bending). The flexural strength and flexural modulus are calculated from the load-deflection data.

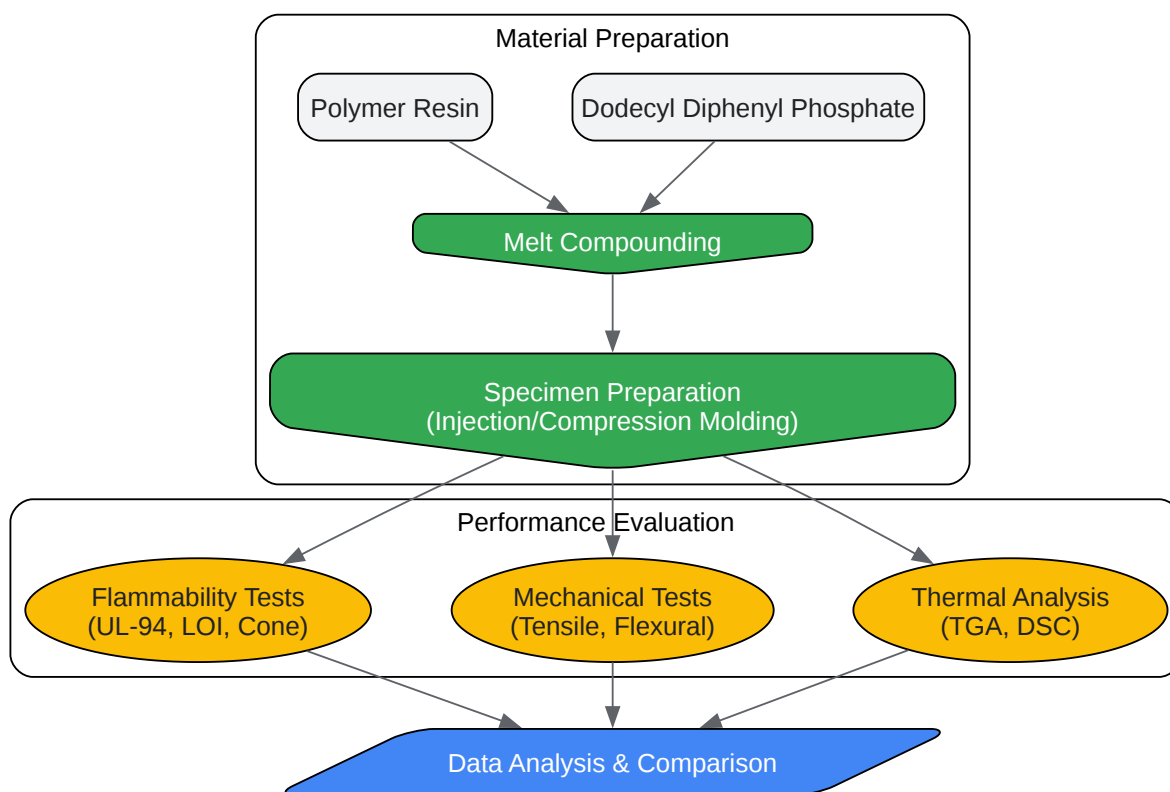
Visualizations

The following diagrams illustrate key concepts and workflows related to the performance evaluation of dodecyl diphenyl phosphate.



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Flame retardant mechanism of DDPP.



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Experimental workflow for evaluation.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]

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